

Spectroscopic Profile of 4-Amino-2-hydroxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-Amino-2-hydroxybenzaldehyde

CAS No.: 52924-20-6

Cat. No.: B1289197

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Introduction

4-Amino-2-hydroxybenzaldehyde is a versatile aromatic compound featuring amino, hydroxyl, and aldehyde functional groups. This unique trifunctionality makes it a valuable precursor in the synthesis of a wide array of chemical entities, including Schiff bases, pharmaceutical intermediates, and metal complexes.^[1] A thorough understanding of its spectroscopic characteristics is paramount for researchers, scientists, and professionals in drug development to ensure structural integrity, monitor reaction progress, and confirm the identity of synthesized derivatives. This in-depth technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **4-Amino-2-hydroxybenzaldehyde**, grounded in established spectroscopic principles.

Molecular Structure and Key Features

The structural arrangement of **4-Amino-2-hydroxybenzaldehyde**, with its electron-donating amino and hydroxyl groups and an electron-withdrawing aldehyde group, dictates its unique spectroscopic signature. The intramolecular hydrogen bonding between the hydroxyl proton

and the carbonyl oxygen of the aldehyde is a particularly noteworthy feature that influences its spectral properties.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of a molecule. Due to the limited availability of direct experimental spectra in peer-reviewed literature for **4-Amino-2-hydroxybenzaldehyde**, the following data is based on predictive models and analysis of structurally similar compounds.

^1H NMR Spectroscopy

The proton NMR spectrum of **4-Amino-2-hydroxybenzaldehyde** is expected to exhibit distinct signals corresponding to the aromatic protons, the aldehyde proton, the hydroxyl proton, and the amino protons. The chemical shifts are influenced by the electronic environment of each proton.

Predicted ^1H NMR Data (in DMSO- d_6)

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Key Insights
Aldehyde (-CHO)	~9.7	Singlet	1H	The downfield shift is characteristic of an aldehyde proton, deshielded by the electronegative oxygen atom.
Aromatic (H-6)	~7.2	Doublet	1H	This proton is ortho to the aldehyde group and meta to the amino group.
Aromatic (H-5)	~6.2	Doublet of doublets	1H	Positioned between the amino and hydroxyl groups, its chemical shift is influenced by both.
Aromatic (H-3)	~6.0	Doublet	1H	This proton is ortho to the hydroxyl group and meta to the aldehyde group.
Hydroxyl (-OH)	~10.5	Broad Singlet	1H	The significant downfield shift and broadness are indicative of strong intramolecular

hydrogen
bonding with the
aldehyde's
carbonyl oxygen.

Amino (-NH₂)

~5.5

Broad Singlet

2H

The chemical
shift of amine
protons can be
variable and is
often broad due
to quadrupole
effects and
exchange.

Experimental Workflow: ¹H NMR Spectroscopy

A standard protocol for acquiring a ¹H NMR spectrum would involve:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **4-Amino-2-hydroxybenzaldehyde** in 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆). The choice of DMSO-d₆ is crucial for observing exchangeable protons like those of the hydroxyl and amino groups.
- **Instrumentation:** Utilize a 400 MHz or higher field NMR spectrometer.
- **Acquisition Parameters:**
 - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-12 ppm).
 - Employ a sufficient number of scans (e.g., 16 or 32) to achieve an adequate signal-to-noise ratio.
 - Use a relaxation delay of at least 1-2 seconds.
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decay (FID). Reference the spectrum to the residual solvent peak of DMSO-d₆ at 2.50 ppm.

Logical Relationship Diagram: ¹H NMR Assignments

4-Amino-2-hydroxybenzaldehyde		¹ H NMR Spectrum	
NH ₂ (~5.5 ppm)	→	Broad Singlet	
OH (~10.5 ppm)	→	Broad Singlet	
H-3 (~6.0 ppm)	→	Doublet	
H-5 (~6.2 ppm)	→	Doublet of Doublets	
H-6 (~7.2 ppm)	→	Doublet	
CHO (~9.7 ppm)	→	Singlet	

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Caption: Correlation of protons in **4-Amino-2-hydroxybenzaldehyde** to their predicted NMR signals.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.

Predicted ¹³C NMR Data (in DMSO-d₆)

Carbon Assignment	Predicted Chemical Shift (ppm)	Key Insights
C=O (Aldehyde)	~190	The carbonyl carbon of the aldehyde is significantly deshielded and appears far downfield.
C-2 (C-OH)	~160	The carbon bearing the hydroxyl group is deshielded due to the oxygen's electronegativity.
C-4 (C-NH ₂)	~150	The carbon attached to the amino group is also deshielded.
C-6	~130	Aromatic carbon ortho to the aldehyde.
C-1 (C-CHO)	~115	The ipso-carbon to which the aldehyde group is attached.
C-5	~105	Aromatic carbon influenced by both adjacent amino and hydroxyl groups.
C-3	~100	Aromatic carbon ortho to the hydroxyl group.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

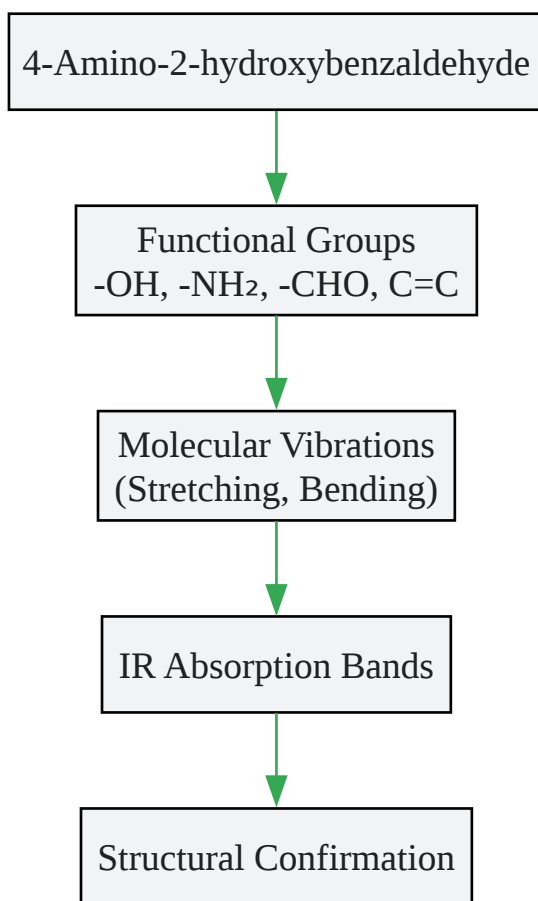
Predicted IR Absorption Bands

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode
O-H (hydroxyl)	3300-3400	Broad, Strong	Stretching (intramolecular H-bonded)
N-H (amino)	3200-3300	Medium, Doublet	Asymmetric and Symmetric Stretching
C-H (aromatic)	3000-3100	Medium	Stretching
C=O (aldehyde)	1650-1670	Strong	Stretching (conjugated and H-bonded)
C=C (aromatic)	1580-1620	Medium-Strong	Stretching
C-N (amino)	1250-1350	Medium	Stretching
C-O (hydroxyl)	1200-1300	Strong	Stretching

Experimental Workflow: FT-IR Spectroscopy

- **Sample Preparation:** The most common method is the KBr pellet technique. A small amount of the solid sample (1-2 mg) is finely ground with anhydrous potassium bromide (100-200 mg). The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
- **Instrumentation:** A Fourier Transform Infrared (FT-IR) spectrometer is used.
- **Data Acquisition:** A background spectrum of the KBr pellet is first recorded. Then, the sample pellet is placed in the sample holder, and the spectrum is acquired over the mid-IR range (typically 4000-400 cm⁻¹).
- **Data Analysis:** The resulting spectrum displays absorbance or transmittance as a function of wavenumber, from which the characteristic absorption bands of the functional groups can be identified.

Logical Flow Diagram: IR Spectral Interpretation



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Caption: Workflow for the interpretation of an IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight and elemental composition of a compound and can also provide structural information through fragmentation analysis.

Predicted Mass Spectrometry Data

- Molecular Weight: 137.14 g/mol
- Molecular Formula: $C_7H_7NO_2$
- Exact Mass: 137.0477 u

Expected Fragmentation Pattern (Electron Ionization - EI)

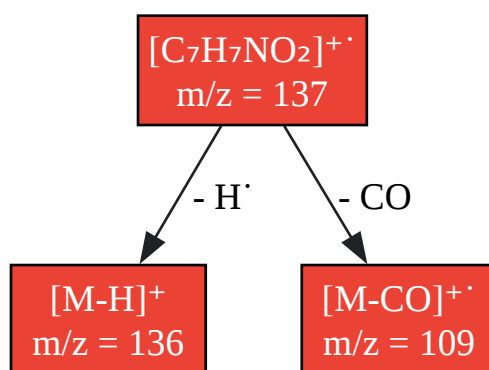
In an EI mass spectrum, the molecular ion peak ($M^{+\cdot}$) is expected at m/z 137. Common fragmentation pathways would likely involve:

- Loss of $H^{\cdot}$: A peak at m/z 136, corresponding to the $[M-H]^+$ ion, is expected to be prominent due to the stabilization of the resulting cation.
- Loss of CO: A peak at m/z 109, corresponding to the $[M-CO]^+$ ion, would result from the cleavage of the aldehyde group.
- Further Fragmentations: Subsequent losses of small molecules like HCN from the amino group could also be observed.

Experimental Workflow: Mass Spectrometry

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct insertion probe (for solids) or after separation by gas chromatography (GC-MS).
- Ionization: Electron Ionization (EI) is a common method for volatile and thermally stable compounds. Electrospray Ionization (ESI) is a softer ionization technique suitable for less volatile or thermally labile molecules, which would likely produce a prominent protonated molecule peak $[M+H]^+$ at m/z 138.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .

Diagram: Key Mass Spec Fragments



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Caption: Predicted primary fragmentation of **4-Amino-2-hydroxybenzaldehyde** in EI-MS.

Conclusion

The spectroscopic data presented in this guide provide a foundational understanding of the key structural features of **4-Amino-2-hydroxybenzaldehyde**. While direct experimental data is not widely published, the predicted NMR, IR, and Mass Spec information, based on sound chemical principles and data from analogous structures, serves as a reliable reference for researchers. These spectroscopic techniques, when used in concert, offer a powerful toolkit for the unambiguous identification and characterization of this important chemical building block and its numerous derivatives. The provided experimental workflows offer practical guidance for obtaining high-quality spectral data in a laboratory setting.

References

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Sources

- 1. 4-Amino-2-hydroxybenzaldehyde|CAS 52924-20-6 [[benchchem.com](https://www.benchchem.com)]
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